

An In-depth Technical Guide to the Chemical Structure of Necrostatin-1

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Compound of Interest

Compound Name: Necrostatin-1

Cat. No.: B1678002

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Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Necrostatin-1 (Nec-1) is a cornerstone small molecule inhibitor used extensively in the study of regulated necrosis, specifically necroptosis. Its discovery provided a critical tool to dissect the molecular signaling of this lytic, pro-inflammatory cell death pathway. This technical guide provides a comprehensive overview of the chemical structure of **Necrostatin-1**, its mechanism of action as a specific inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), key structure-activity relationships, and detailed experimental protocols for its characterization. This document is intended to serve as a detailed resource for researchers leveraging **Necrostatin-1** in basic research and therapeutic development.

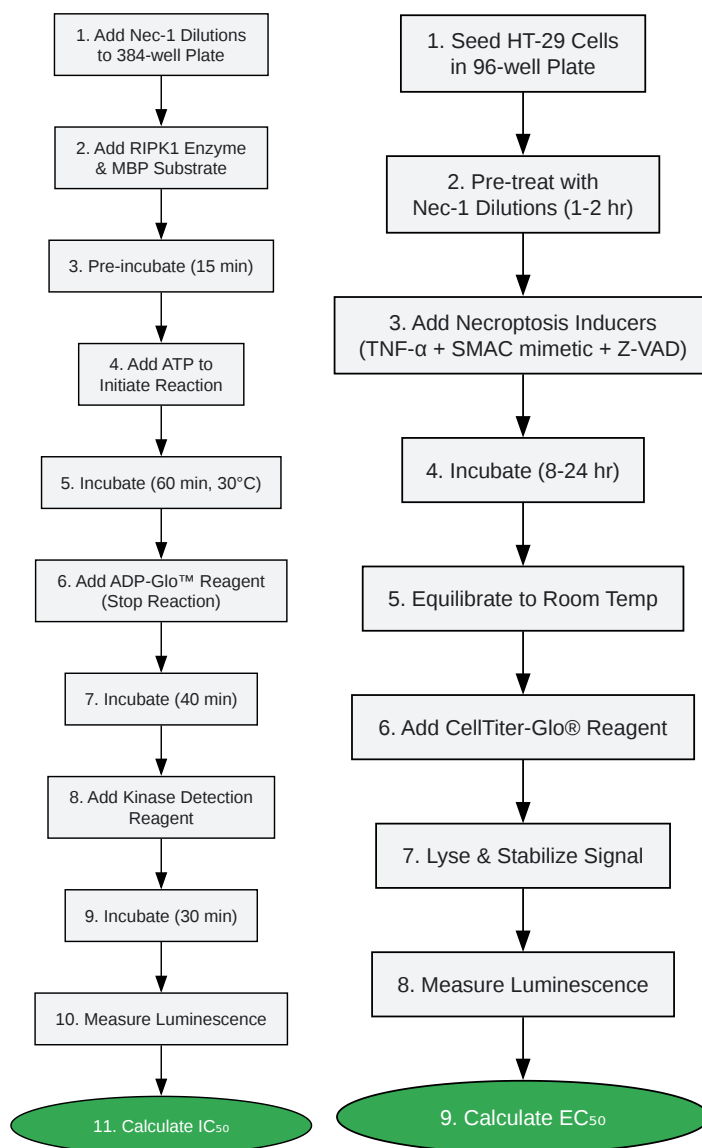
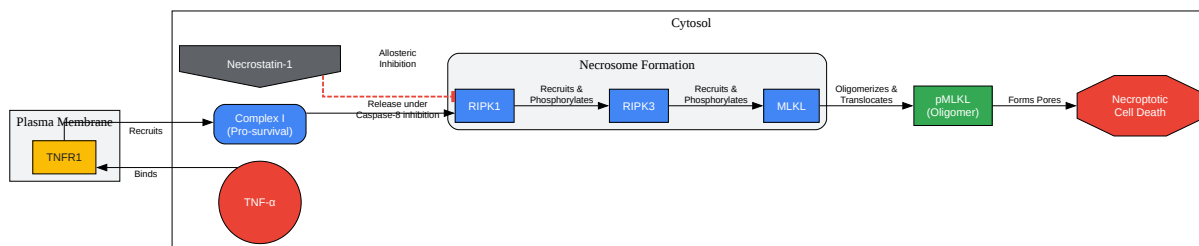
Chemical Identity and Physicochemical Properties

Necrostatin-1 is a cell-permeable compound characterized by a core structure comprising an indoleamine moiety linked to a methyl-thiohydantoin group.^[1] This structure is fundamental to its biological activity.

Property	Value	Reference(s)
IUPAC Name	5-(1H-indol-3-ylmethyl)-3-methyl-2-sulfanylideneimidazolidin-4-one	[2][3]
Synonyms	Nec-1, Methyl-thiohydantoin-tryptophan (MTH-Trp)	[4]
CAS Number	4311-88-0	[3][5][6]
Molecular Formula	C ₁₃ H ₁₃ N ₃ OS	[2][6]
Molecular Weight	259.33 g/mol	[2][6]
SMILES String	CN1C(=O)C(NC1=S)CC2=CN C3=CC=CC=C32	[2][3][4]
InChI Key	TXUWMXQFNDOEZ- UHFFFAOYSA-N	[2][3][4]
Solubility	Soluble in DMSO (e.g., 14-25 mg/mL) and Ethanol (e.g., 3-5 mg/mL)	[4][5][7]

Mechanism of Action: Inhibition of RIPK1

Necrostatin-1 functions as a potent and selective allosteric inhibitor of RIPK1, the key upstream kinase in the necroptosis pathway.[1][8][9] It does not compete with ATP. Instead, it binds to a hydrophobic pocket within the RIPK1 kinase domain, stabilizing the enzyme in an inactive conformation.[1][8] This inhibitory action prevents the crucial autophosphorylation of RIPK1 at serine residues (such as Ser166), which is the catalytic step required for the recruitment and activation of downstream signaling partners.[10][11] By locking RIPK1 in this inactive state, **Necrostatin-1** effectively blocks the formation of the "necrosome," a signaling complex composed of RIPK1, RIPK3, and the pseudokinase Mixed Lineage Kinase Domain-Like (MLKL), thereby halting the entire necroptotic cascade.[12][13]



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